

Standard Operating Procedure (SOP): Handling and Solubilization of Deximafen Powder

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Compound of Interest

Compound Name:	Deximafen
CAS No.:	42116-77-8
Cat. No.:	B1670341

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Compound Profile & Risk Assessment

Deximafen is a potent central nervous system (CNS) active agent, historically investigated as an antidepressant.[1] Chemically, it is an imidazo[1,2-a]imidazole derivative.[1][2][3] Due to its specific pharmacological activity on the CNS and lack of comprehensive chronic toxicity data in the public domain, this compound must be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI).

Physicochemical Identity

Property	Detail
Official Name	Deximafen
Synonyms	R-818; (+)-2,3,5,6-tetrahydro-5-phenyl-1H-imidazo[1,2-a]imidazole
CAS Number	42116-77-8 (Base) / 53361-29-8 (Hydrochloride)
Molecular Formula	C ₁₁ H ₁₃ N ₃
Molecular Weight	187.24 g/mol
Physical State	White to off-white crystalline powder
Solubility	DMSO (>20 mg/mL), Ethanol (>10 mg/mL), Water (Low for base; High for HCl salt)

Hazard Classification (Control Banding)

In the absence of a specific Occupational Exposure Limit (OEL), we apply the Performance-Based Control Banding (PBCB) approach.

- Assigned Band: OEB 3 (Occupational Exposure Band 3)
- Hazard Characteristics: CNS active; potential for respiratory irritation; potential reproductive hazard (default assumption for novel CNS agents).
- Target OEL: 10 – 100 µg/m³ (8-hr TWA).

Facility & Engineering Controls

To ensure operator safety and data integrity, all handling of **Deximafen** powder must occur within a contained environment. Open-bench handling is strictly prohibited.

Primary Engineering Controls (PEC)

- Powder Handling: Must be performed in a Class II, Type A2 Biosafety Cabinet (BSC) or a Powder Containment Balance Enclosure (CVE).
- Airflow: Face velocity must be maintained between 0.3 – 0.5 m/s.

- Filtration: Double HEPA filtration (H14) required on exhaust.

Personal Protective Equipment (PPE) Matrix

Body Part	Requirement	Rationale
Respiratory	N95 (minimum) or PAPR	Prevent inhalation of airborne particulates during transfer.
Dermal	Double Nitrile Gloves (0.11 mm min)	Prevent transdermal absorption; outer glove changed immediately if contaminated.
Ocular	Safety Goggles (ANSI Z87.1)	Prevent ocular absorption and irritation.[4]
Body	Tyvek® Lab Coat with Cuffs	Disposable barrier to prevent clothing contamination.

Operational Protocol: Weighing & Solubilization

Objective: To prepare a stable stock solution (e.g., 10 mM in DMSO) while minimizing dust generation.

Preparation

- Equilibrate: Allow the **Deximafen** vial to reach room temperature before opening to prevent condensation, which can hydrolyze the compound or alter weighing accuracy.
- Static Control: Place an ionizing bar or anti-static gun inside the BSC to neutralize static charge on the powder, preventing "flying powder" during transfer.

Weighing Procedure (Gravimetric)

- Place a pre-tared, sterile amber glass vial (to protect from light) on the analytical balance inside the containment enclosure.
- Using a disposable anti-static spatula, transfer approximately 1.87 mg (for 1 mL of 10 mM stock) of **Deximafen** powder.

- **Critical Step:** Do not attempt to return excess powder to the source container. Discard excess into a solid hazardous waste bin inside the hood to prevent cross-contamination.
- Cap the source container immediately. Clean the exterior of the source container with a wipe dampened in 70% Ethanol before removing it from the balance area.

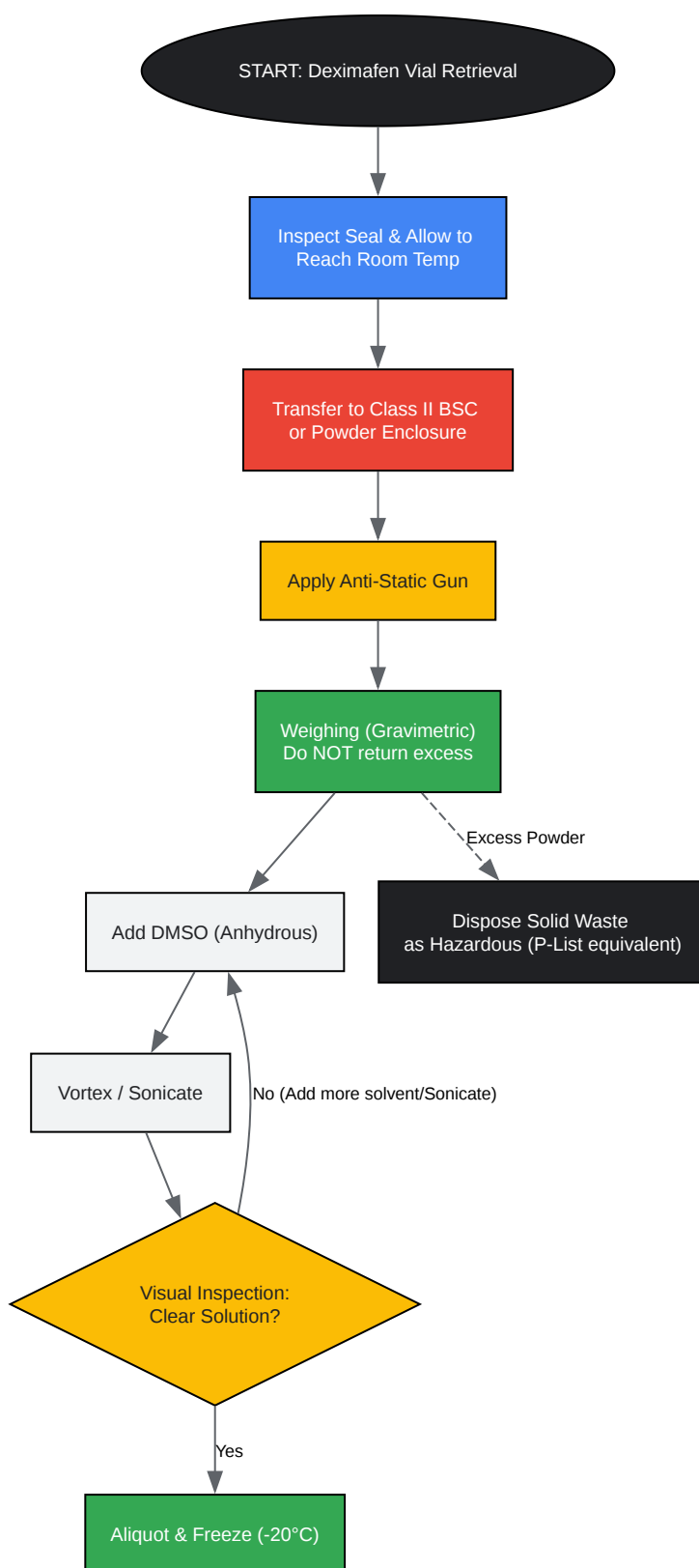
Solubilization (DMSO Stock)

Note: Dimethyl Sulfoxide (DMSO) is the preferred solvent for biological screening due to high solubility and cellular permeability.

- **Calculation:**
- **Addition:** Add the calculated volume of anhydrous DMSO (Grade: Cell Culture Tested) to the vial.
- **Dissolution:** Vortex for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 2 minutes.
 - **Observation:** Solution should be clear and colorless.
- **Aliquoting:** To prevent freeze-thaw degradation, aliquot the stock solution into small volumes (e.g., 50 µL) in cryovials.
- **Storage:** Store at -20°C (stable for 6 months) or -80°C (stable for 12 months).

Workflow Visualization

The following diagram illustrates the containment logic and decision tree for handling **Deximafen**.



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Caption: Operational workflow for the safe containment, weighing, and solubilization of **Deximafen** powder.

Emergency Procedures

Spill Response (Powder)

- Evacuate: Alert nearby personnel.
- PPE: Don a Tyvek suit and N95/P100 respirator.
- Containment: Cover the spill with a damp paper towel (soaked in water/detergent) to prevent dust aerosolization. Do not dry sweep.
- Cleanup: Wipe up the material from the outside in. Clean the surface with 10% bleach followed by 70% ethanol.

Exposure Response

- Inhalation: Move to fresh air immediately. Monitor for CNS depression or excitation.
- Skin Contact: Wash with soap and copious water for 15 minutes. DMSO solutions penetrate skin rapidly; if dissolved in DMSO, seek immediate medical evaluation.
- Eye Contact: Flush with water for 15 minutes.[5]

References

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- To cite this document: BenchChem. [Standard Operating Procedure (SOP): Handling and Solubilization of Deximafen Powder]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670341/docs#standard-operating-procedure-sop-handling-and-solubilization-of-deximafen-powder>]

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